Introduction: The Significance of Isotopic Labeling in Analytical Chemistry

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Compound of Interest

Compound Name: *Acesulfame-d4 Potassium Salt*

Cat. No.: *B1141046*

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Acesulfame potassium (Ace-K) is a high-intensity, non-caloric artificial sweetener widely used in food and beverage products globally.[1][2] In the realm of analytical science, particularly in quantitative studies using mass spectrometry, the use of stable isotope-labeled internal standards is the gold standard for achieving the highest levels of accuracy and precision. **Acesulfame-d4 Potassium Salt**, the deuterated analog of Ace-K, serves this critical role.

The incorporation of four deuterium atoms into the molecular structure results in a compound that is chemically identical to its non-labeled counterpart but possesses a distinct, higher molecular weight.[3][4] This mass shift allows it to be distinguished from the native analyte in a sample, making it an ideal internal standard for liquid chromatography-tandem mass spectrometry (LC-MS/MS) analyses.[5] Its primary application is in the precise quantification of acesulfame potassium in complex matrices such as food, beverages, and environmental water samples, as well as in pharmacokinetic and metabolic research.[3][6]

This guide provides a comprehensive overview of the synthetic strategy and rigorous characterization protocols for **Acesulfame-d4 Potassium Salt**, designed for researchers and professionals in analytical chemistry and drug development.

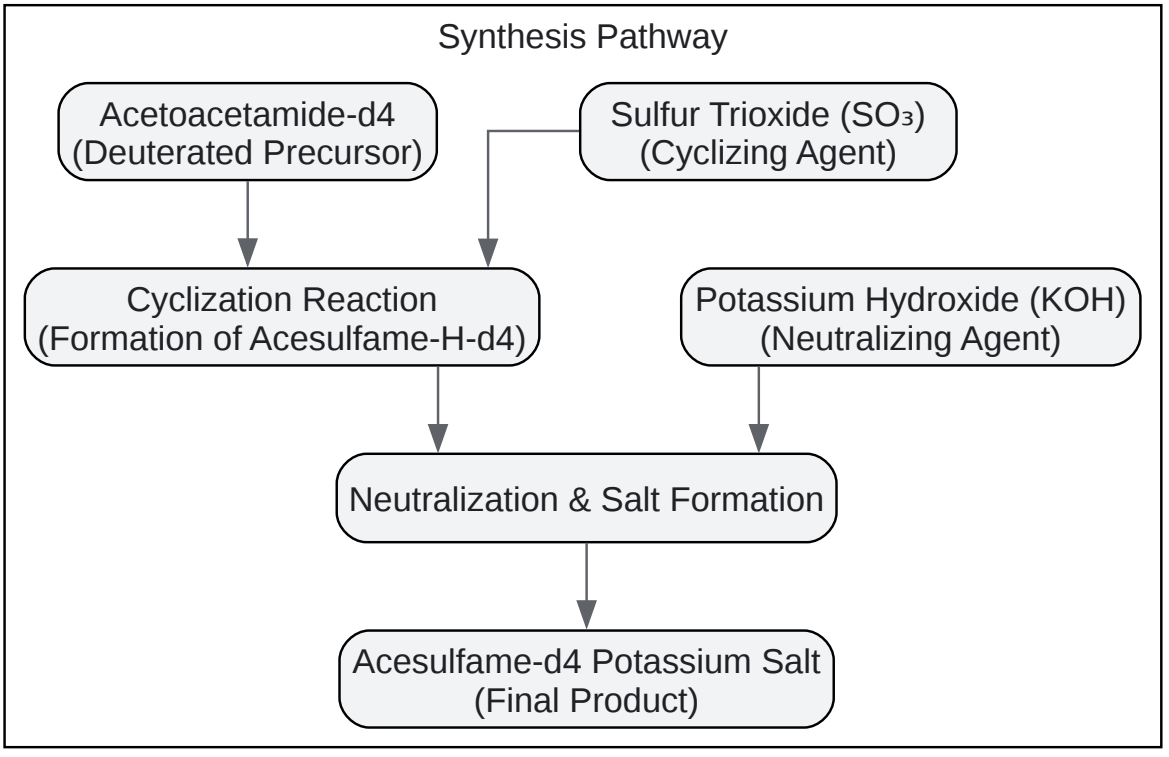
Part 1: Synthesis of **Acesulfame-d4 Potassium Salt**

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Synthetic Strategy: A Bottom-Up Approach with Deuterated Precursors

The synthesis of **Acesulfame-d4 Potassium Salt** hinges on the strategic incorporation of deuterium atoms at specific molecular positions: the methyl group (d3) and the C5 vinyl position (d1).[5] A logical and efficient approach involves utilizing a deuterated precursor that already contains these labels, which is then subjected to cyclization and salt formation. While multiple routes exist for the synthesis of standard Acesulfame-K, a common industrial method proceeds from acetoacetamide.[7] Therefore, our proposed synthesis for the deuterated analog begins with acetoacetamide-d4.

The core of the synthesis involves an intramolecular cyclization of the deuterated acetoacetamide using a potent dehydrating and sulfonating agent, such as sulfur trioxide (SO_3), followed by neutralization with a potassium base to yield the final salt.



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Caption: Proposed synthetic workflow for **Acesulfame-d4 Potassium Salt**.

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Experimental Protocol: Synthesis

This protocol is based on established chemical principles for the synthesis of acesulfame potassium, adapted for the deuterated analog.[7][8]

Step 1: Cyclization of Acetoacetamide-d4

- Inert Atmosphere: Set up a three-neck round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a nitrogen inlet. Ensure the system is completely dry.
- Solvent: Add a suitable inert organic solvent (e.g., dichloromethane) to the flask.
- Precursor Addition: Dissolve Acetoacetamide-d4 in the inert solvent and add it to the flask.
- Cooling: Cool the reaction mixture to a low temperature, typically between -30°C and -15°C, using a suitable cooling bath (e.g., dry ice/acetone).
- Cyclizing Agent: Slowly add a cyclizing agent, such as a sulfur trioxide-amine complex (e.g., SO_3-triethylamine), to the cooled solution via the dropping funnel. The causality here is critical: the low temperature is necessary to control the highly exothermic reaction and prevent unwanted side products. The SO_3 acts as a powerful electrophile, attacking the enolate form of the acetoacetamide, initiating the cyclization.
- Reaction Monitoring: Allow the reaction to proceed at low temperature for several hours. Monitor the reaction progress using an appropriate technique like Thin Layer Chromatography (TLC) or LC-MS until the starting material is consumed.

Step 2: Hydrolysis and Work-up

- Quenching: Once the cyclization is complete, carefully add water to the reaction mixture while maintaining a low temperature to hydrolyze any remaining reactive species.
- Phase Separation: Allow the mixture to warm to room temperature. The mixture will separate into an aqueous layer and an organic layer.
- Extraction: Extract the aqueous layer with the inert organic solvent to ensure all product is transferred to the organic phase. Combine the organic phases.

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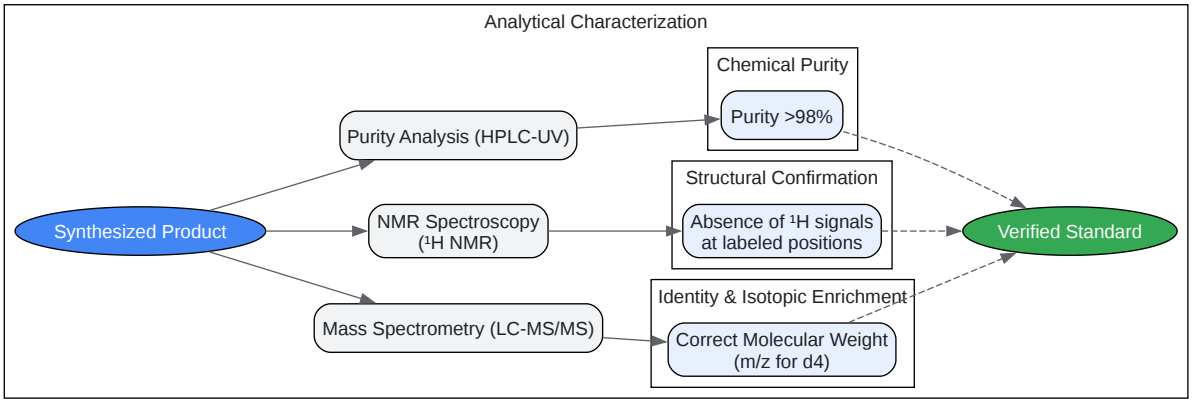
Step 3: Neutralization and Product Isolation

- Neutralization: Add a stoichiometric amount of potassium hydroxide (KOH) dissolved in a suitable solvent (e.g., methanol or water) to the organic phase. This deprotonates the acidic Acesulfame-H-d4, forming the potassium salt.
- Precipitation: The **Acesulfame-d4 Potassium Salt**, being a salt, is generally insoluble in non-polar organic solvents and will precipitate out of the solution.
- Filtration: Collect the solid precipitate by vacuum filtration.
- Purification: Wash the crude product with a small amount of cold solvent to remove impurities. For higher purity, the product can be recrystallized from a suitable solvent system (e.g., water/ethanol mixture).
- Drying: Dry the final product under vacuum to obtain a white crystalline solid.

Part 2: Characterization and Quality Control

A multi-technique approach is essential to confirm the structural integrity, isotopic incorporation, and purity of the synthesized **Acesulfame-d4 Potassium Salt**. This self-validating system ensures the final product is fit for its purpose as an internal standard.

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Caption: A multi-technique workflow for the characterization of **Acesulfame-d4 Potassium Salt**.

Characterization Data Summary

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Parameter	Technique	Expected Result	Reference
Identity/Molecular Weight	LC-MS/MS	Molecular Weight: ~205.27 g/mol	[3][4]
Isotopic Incorporation	^{1}H NMR	Absence or >98% reduction of signals at ~5.3 ppm and ~1.9 ppm	[9]
Chemical Purity	HPLC-UV	>98%	[10]
Structure Confirmation	FT-IR	Spectrum consistent with reference for Acesulfame K	[11]
UV Absorbance Maximum	UV-Vis Spec	227 ± 2 nm (in water)	[12]

Detailed Characterization Protocols

1. Mass Spectrometry (MS) for Identity and Isotopic Purity

- Rationale: MS directly measures the mass-to-charge ratio (m/z), providing definitive confirmation of the product's molecular weight and thus the successful incorporation of four deuterium atoms.
- Methodology (LC-MS/MS):
  - Sample Preparation: Prepare a dilute solution of the synthesized salt in a suitable solvent like water or methanol (e.g., 1 µg/mL).
  - Chromatography: Use a C18 reverse-phase column. The mobile phase can consist of a gradient of water and acetonitrile with a common modifier like formic acid or ammonium acetate.[13]
  - Mass Spectrometry: Operate the mass spectrometer in negative ion electrospray ionization (ESI-) mode.[14]

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- Data Acquisition: Perform a full scan analysis to identify the parent ion. The expected ion would be the de-potassiated molecule $[M-K]^-$ at m/z ≈ 166. For non-labeled Ace-K, this ion appears at m/z ≈ 162. The 4-dalton shift is conclusive evidence of deuteration.

2. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Verification

- Rationale: ^1H NMR is a powerful tool to confirm the location of isotopic labeling. By demonstrating the absence of proton signals at the methyl and vinyl positions, we validate the regiospecificity of the deuteration.

- Methodology (^1H NMR):

  - Sample Preparation: Dissolve a small amount of the sample (5-10 mg) in a deuterated NMR solvent, such as dimethyl sulfoxide-d6 (DMSO-d6).[15]

  - Acquisition: Acquire the ^1H NMR spectrum on a 400 MHz or higher spectrometer.

  - Data Interpretation: The ^1H NMR spectrum of unlabeled Acesulfame K shows two characteristic signals: a singlet for the methyl protons (CH_3) around 1.9 ppm and a singlet for the vinyl proton (=CH) around 5.3 ppm.[9] For successfully synthesized **Acesulfame-d4 Potassium Salt**, these signals should be absent or significantly diminished (e.g., <2% of the expected intensity), confirming a high degree of isotopic enrichment.

3. High-Performance Liquid Chromatography (HPLC) for Chemical Purity

- Rationale: HPLC with UV detection is the standard method for assessing the chemical purity of the final compound, ensuring it is free from starting materials, reagents, or side products.

- Methodology (HPLC-UV):

  - Sample Preparation: Prepare a standard solution of the sample in the mobile phase at a known concentration (e.g., 0.1 mg/mL).

  - Chromatographic Conditions:

    - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm).[16]

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- Mobile Phase: An isocratic or gradient mixture of an aqueous buffer (e.g., 0.02 M ammonium acetate or potassium dihydrogen phosphate) and an organic solvent like methanol or acetonitrile.[17][18]
- Flow Rate: 0.8 - 1.0 mL/min.[16][17]
- Detection: UV detector set to the absorbance maximum of ~227-230 nm.[12][17]

- Data Analysis: The purity is calculated based on the area percentage of the main product peak relative to the total area of all peaks in the chromatogram. The retention time should be consistent with that of a non-labeled reference standard.

Conclusion

The synthesis and characterization of **Acesulfame-d4 Potassium Salt** require a meticulous approach, beginning with strategically chosen deuterated precursors and culminating in a rigorous, multi-technique analytical validation. The protocols outlined in this guide provide a robust framework for producing and verifying a high-purity internal standard. The successful execution of these steps yields a critical tool for researchers, enabling the accurate and reliable quantification of acesulfame potassium in a wide array of scientific and industrial applications.

References

- **Acesulfame-d4 Potassium Salt** - MySkinRecipes. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF3wLuPhj5Qos7Q6rn75K1aBNa97SjM3M7R739h-B3pOmHqFhkmKsgvpcyTNJKvsgGXQ7oyj1MpbJD252XkLs5Zli3qSRMtkM6-gqr88IzZndQrH9IEJv_RPxLk8dBRVyIdETMsYmTT7jKSI5CR5Rg4YNfdw82pi-yGmSL_T22cC6N4DUsO6VXnclsUj9Wm4JnQphjCOC8dEpslNU0qD0Wo9bvpKWj90xA=]
- Acesulfame-d4 (potassium salt) (CAS Number: 1623054-53-4) | Cayman Chemical. [URL: https://www.caymanchem.com/product/24225/acesulfame-d4-(potassium-salt)]
- CN101787001A - Synthesis process of acesulfame potassium - Google Patents. [URL: https://patents.google.
- Acesulfame-d4 potassium | Stable Isotope - MedchemExpress.com. [URL: https://www.medchemexpress.com/Acesulfame-d4-potassium.html]
- Analysis of Low-Calorie Sweeteners by Liquid Chromatography-Tandem Mass Spectrometry - Agilent. [URL: https://www.agilent.

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- Quantification of acesulfame potassium in processed foods by quantitative 1H NMR. [URL: https://www.researchgate.
- Acesulfame potassium(55589-62-3) 1H NMR spectrum - ChemicalBook. [URL: https://www.chemicalbook.com/spectrum/55589-62-3_1h-nmr.htm]
- Quantification of acesulfame potassium in processed foods by quantitative 1H NMR. [URL: https://pubmed.ncbi.nlm.nih.gov/25523584/]
- ACESULFAME POTASSIUM - Food and Agriculture Organization of the United Nations. [URL: https://www.fao.org/fileadmin/user_upload/jecfa_additives/docs/Monograph1/Additive-006.pdf]
- USRE48464E1 - Process for producing acesulfame potassium - Google Patents. [URL: https://patents.google.
- How Acesulfame Potassium is Made! Discover the Manufacturing Process and Raw Materials Behind this Popular Sweetener. - EasyBuy Ingredients. [URL: https://easybuyingredients.com/news/how-acesulfame-potassium-is-made]
- Determination of Acesulfame K in Food by High Performance Liquid Chromatography. [URL: https://www.spkx.net.cn/EN/10.7506/spkx1002-6630-201116052]
- Determination of nine high-intensity sweeteners in various foods by high-performance liquid chromatography with mass spectrometric detection - NIH. [URL: https://www.ncbi.nlm.nih.gov/pmc/articles/PMC3557242/]
- Acesulfame potassium - Wikipedia. [URL: https://en.wikipedia.org/wiki/Acesulfame_potassium]
- Simultaneous determination of aspartame and acesulfame-K by molecular absorption spectrophotometry using multivariate calibratio - CONICET. [URL: https://www.conicet.gov.ar/new_scp/detalle.php?keywords=&id=30230&articulos=es]
- **Acesulfame-d4 Potassium Salt** | C4H4KNO4S | CID 57369219 - PubChem - NIH. [URL: https://pubchem.ncbi.nlm.nih.gov/compound/Acesulfame-d4-Potassium-Salt]
- A Validated HPLC Method for Separation and Determination Aspartame and Acesulfame-K In Food Products - Semantic Scholar. [URL: https://www.semanticscholar.org/paper/A-Validated-HPLC-Method-for-Separation-and-and-in-Barakat-Al-Azem/00918667b458d928c0b5220c4a457497d391f173]
- Simultaneous Analysis of 16 Sweeteners Using Triple Quadrupole LC/MS/MS [LCMS-8050]. [URL: https://www.shimadzu.com/an/sites/shimadzu.com.
- **Acesulfame-d4 Potassium Salt** - LGC Standards. [URL: https://www.lgcstandards.com/US/en/Acesulfame-d4-Potassium-Salt/p/TRC-A158777-10MG]
- Acesulfame K - Pacific Northwest National Laboratory. [URL: https://www.pnnl.gov/sites/default/files/media/file/Acesulfame-K_IR_Release-5.pdf]

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Sources

- 1. easybuyingredients.com [easybuyingredients.com]
- 2. Acesulfame potassium - Wikipedia [en.wikipedia.org]
- 3. Acesulfame-d4 Potassium Salt [myskinrecipes.com]
- 4. Acesulfame-d4 Potassium Salt | C4H4KNO4S | CID 57369219 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. caymanchem.com [caymanchem.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. CN101787001A - Synthesis process of acesulfame potassium - Google Patents [patents.google.com]
- 8. USRE48464E1 - Process for producing acesulfame potassium - Google Patents [patents.google.com]
- 9. Acesulfame potassium(55589-62-3) 1H NMR spectrum [chemicalbook.com]
- 10. Acesulfame-d4 Potassium Salt | LGC Standards [lgcstandards.com]
- 11. webbook.nist.gov [webbook.nist.gov]
- 12. fao.org [fao.org]
- 13. Determination of nine high-intensity sweeteners in various foods by high-performance liquid chromatography with mass spectrometric detection - PMC [pmc.ncbi.nlm.nih.gov]
- 14. agilent.com [agilent.com]
- 15. researchgate.net [researchgate.net]
- 16. [PDF] A Validated HPLC Method for Separation and Determination Aspartame and Acesulfame-K In Food Products | Semantic Scholar [semanticscholar.org]
- 17. Determination of Acesulfame K in Food by High Performance Liquid Chromatography [spkx.net.cn]
- 18. ri.conicet.gov.ar [ri.conicet.gov.ar]

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